

Personal protective equipment for handling Orvepitant Maleate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Orvepitant Maleate

Cat. No.: B609775

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Essential Safety and Handling Guide for Orvepitant Maleate

This guide provides crucial safety and logistical information for laboratory professionals engaged in the handling of **Orvepitant Maleate**. The following procedural steps and data are designed to ensure a safe laboratory environment and proper disposal of this potent pharmaceutical compound.

Hazard Identification and GHS Classification

Orvepitant Maleate is a neurokinin-1 (NK1) receptor antagonist. While specific occupational exposure limits have not been established, the compound's Safety Data Sheet (SDS) indicates the following hazards^[1]^[2]:

- Acute Oral Toxicity (Category 4): Harmful if swallowed^[1].
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects^[1].

Hazard Statement	GHS Classification	Precautionary Statements
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	P264: Wash skin thoroughly after handling.
H410: Very toxic to aquatic life with long lasting effects	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	P270: Do not eat, drink or smoke when using this product.
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.		
P330: Rinse mouth.		
P273: Avoid release to the environment.		
P391: Collect spillage.		
P501: Dispose of contents/ container to an approved waste disposal plant.		

Personal Protective Equipment (PPE) and Engineering Controls

Given the hazardous nature of **Orvepitant Maleate**, a combination of engineering controls and personal protective equipment is mandatory to minimize exposure.

Control Measure	Specification	Purpose
Engineering Controls		
Fume Hood	Use only in a well-ventilated area with appropriate exhaust ventilation[1].	To prevent inhalation of dust and aerosols.
Safety Shower & Eyewash Station	Must be readily accessible.	For immediate decontamination in case of accidental exposure.
Personal Protective Equipment (PPE)		
Eye Protection	Safety goggles with side-shields.	To protect eyes from splashes or dust.
Hand Protection	Protective gloves (material to be selected based on breakthrough time and permeation rate for the specific solvent used).	To prevent skin contact.
Skin and Body Protection	Impervious clothing (e.g., lab coat).	To protect skin from contamination.
Respiratory Protection	A suitable respirator should be used if engineering controls are insufficient to maintain airborne concentrations below exposure limits.	To prevent inhalation of fine particles.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Orvepitant Maleate** and ensuring personnel safety.

Procedure	Guideline
Safe Handling	Avoid inhalation, and contact with eyes and skin. Avoid the formation of dust and aerosols. Do not eat, drink, or smoke when using this product.
Storage	Keep the container tightly sealed in a cool, well-ventilated area. Protect from direct sunlight and sources of ignition. Recommended storage temperatures are -20°C for powder and -80°C when in solvent.

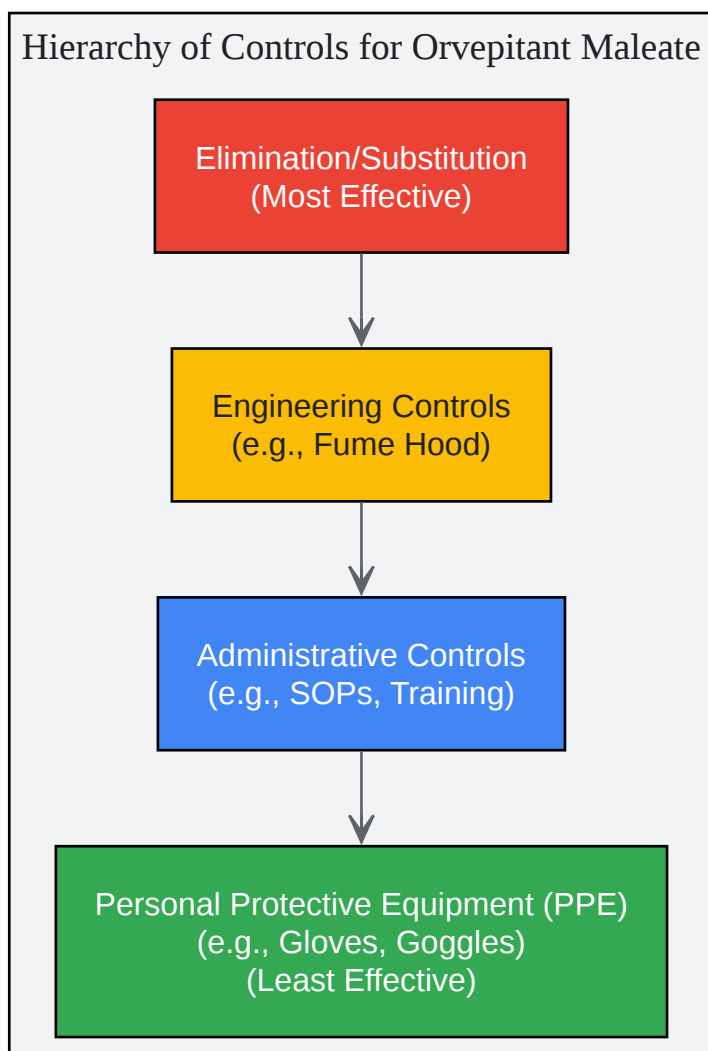
Accidental Release and Disposal Plan

In the event of a spill or at the end of its lifecycle, **Orvepitant Maleate** must be managed as hazardous waste.

Plan	Procedure
Accidental Release	Evacuate personnel to a safe area. Wear full personal protective equipment. Prevent further leakage or spillage. For liquid spills, absorb with a non-combustible absorbent material. For solid spills, carefully sweep up and place in a designated, labeled container for disposal. Decontaminate the spill area and equipment.
Disposal	Dispose of contents and container to an approved waste disposal plant. Do not allow the product to enter drains, water courses, or the soil.

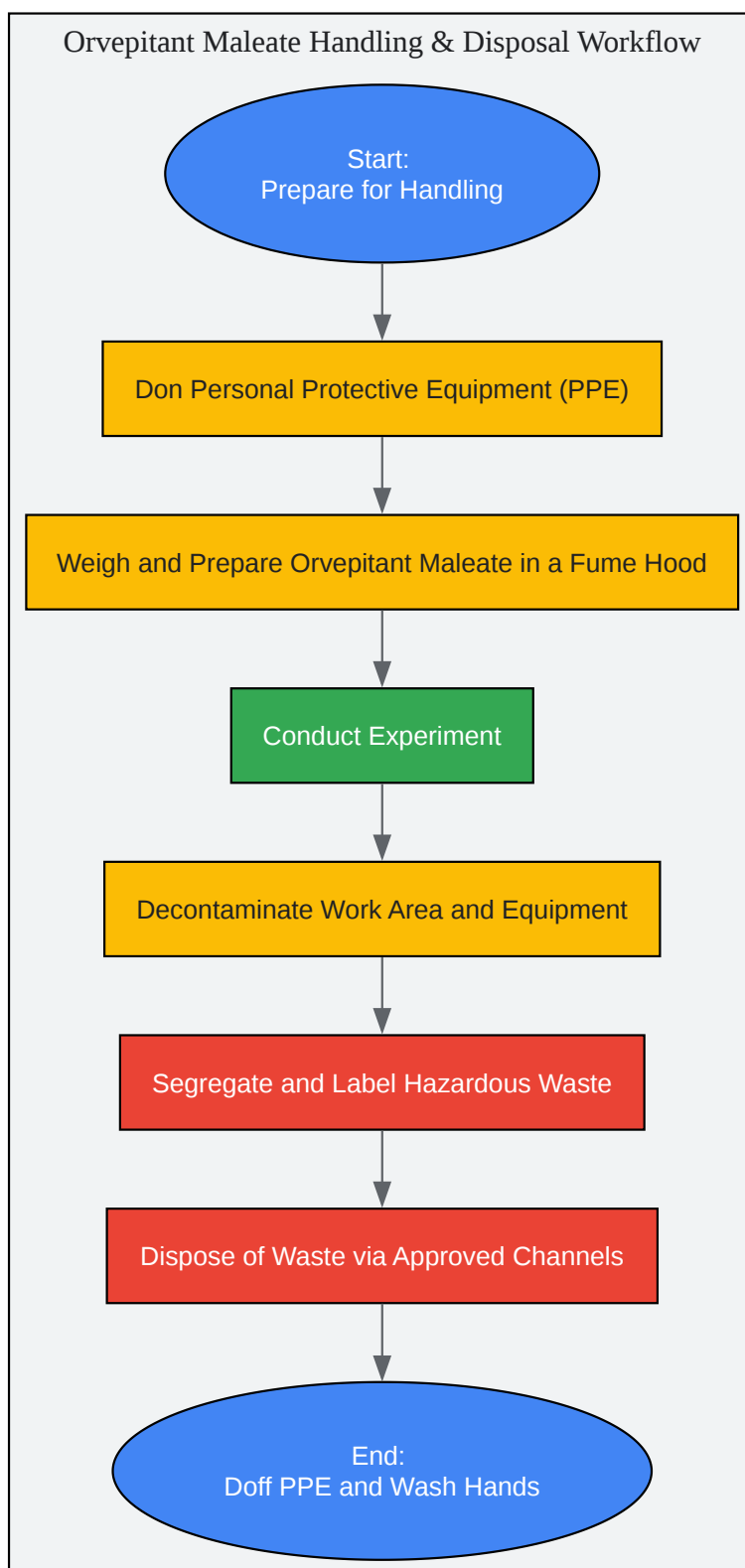
Visual Guides

The following diagrams illustrate the hierarchy of safety controls and a standard workflow for handling **Orvepitant Maleate**.



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Caption: Hierarchy of Safety Controls.



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Caption: Handling and Disposal Workflow.

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References

- 1. Orvepitant maleate|579475-24-4|MSDS [dcchemicals.com]
- 2. file.medchemexpress.eu [file.medchemexpress.eu]
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